

Essential Safety and Logistical Information for Handling JNJ-17156516

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Compound of Interest

Compound Name: JNJ-17156516

Cat. No.: B1672998

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Disclaimer: This document provides essential guidance for handling **JNJ-17156516** in a research setting. No specific Safety Data Sheet (SDS) for **JNJ-17156516** is publicly available. Therefore, this information is based on general best practices for handling potent, selective research compounds. All laboratory personnel must conduct a risk assessment prior to handling this substance and consult with their institution's Environmental Health and Safety (EHS) department. This guidance is not a substitute for a substance-specific SDS.

JNJ-17156516 is a novel, potent, and selective cholecystokinin 1 (CCK1) receptor antagonist intended for research use only and is not for human or veterinary use.^[1] While it may be shipped as a non-hazardous chemical, its biological potency necessitates careful handling to minimize exposure.^[1]

Personal Protective Equipment (PPE)

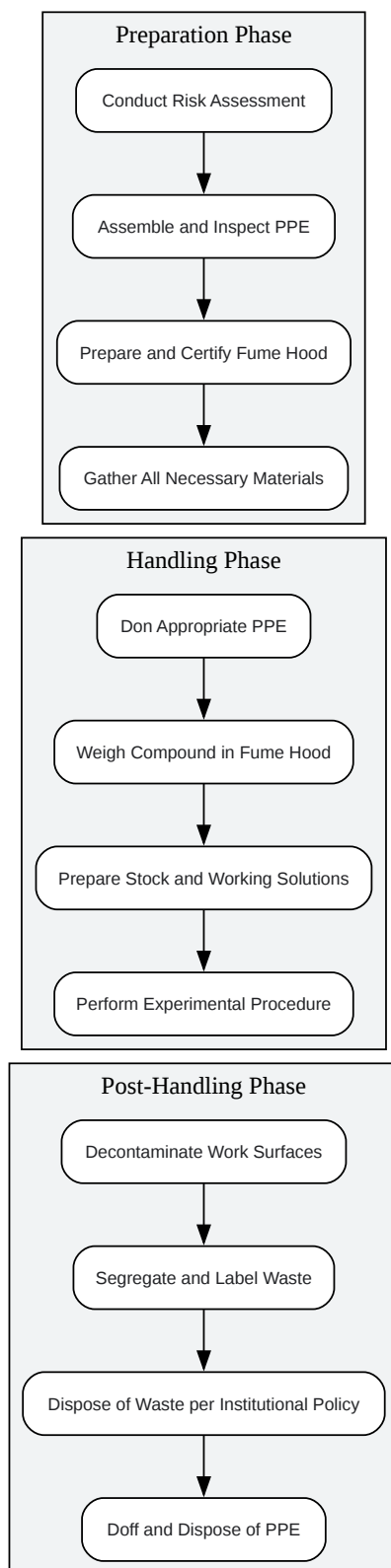
A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table outlines the recommended PPE for handling **JNJ-17156516**.

PPE Category	Minimum Recommended Equipment	Rationale and Best Practices
Eye Protection	Safety glasses with side shields	Protects against splashes of solutions containing the compound. For tasks with a higher risk of splashing, such as preparing concentrated stock solutions, chemical goggles are recommended.
Hand Protection	Nitrile gloves	Provides a barrier against skin contact. It is advisable to double-glove when handling the pure compound or concentrated solutions. Gloves should be inspected before use and changed immediately if contaminated or torn.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination. A lab coat should be worn buttoned and removed before leaving the laboratory area.
Respiratory Protection	Not typically required if handled in a fume hood	If there is a potential for generating aerosols or dust of the compound outside of a certified chemical fume hood, a properly fitted N95 respirator or higher should be used.

Operational Plan: A Step-by-Step Workflow for Safe Handling

Adherence to a standardized operational workflow minimizes the risk of exposure and contamination. The following diagram illustrates the key steps for safely handling **JNJ-**

17156516.

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References

- 1. medkoo.com [medkoo.com]
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